

In-Depth Technical Guide to the Safety of Cyanine3B Azide

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Compound of Interest

Compound Name: Cyanine3B azide

Cat. No.: B15599920

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For researchers, scientists, and drug development professionals, a thorough understanding of the safety protocols and potential hazards associated with laboratory reagents is paramount. This guide provides a detailed overview of the safety information for **Cyanine3B azide**, a fluorescent dye commonly used in click chemistry applications. The information is compiled from available Safety Data Sheets (SDS) and general safety guidelines for organic azides.

Physicochemical and Spectral Properties

Cyanine3B azide is a yellow-emitting cyanine dye. It is an improved version of the Cyanine3 fluorophore, offering significantly higher fluorescence quantum yield and photostability.[1][2][3][4] This non-sulfonated dye typically requires an organic co-solvent such as DMF or DMSO for efficient labeling in aqueous solutions.[1][4][5]

Property	Value	Reference
CAS Number	1914113-85-1	[1][3]
Molecular Formula	C34H38N6O5S	[3]
Molecular Weight	642.78 g/mol	[3]
Appearance	Dark red powder	[3]
Excitation Maximum	559 nm	[3][6]
Emission Maximum	571 nm	[3][6]
Molar Extinction Coefficient (ϵ)	121,000 L·mol ⁻¹ ·cm ⁻¹	[3][6]
Fluorescence Quantum Yield	0.68	[3][6]
Storage Conditions	Store at -20°C in the dark, desiccated.	[3][5]
Transportation	Can be transported at room temperature for up to 3 weeks.	[3][5]

Hazard Identification and Toxicological Information

The Safety Data Sheet for a similar compound, Cy3B azide, indicates that specific data on carcinogenic, mutagenic, reproductive toxicity, and sensitization effects are not available.[7] However, due to the presence of the azide functional group, this compound should be handled with caution. Organic azides are a class of energetic compounds that can be sensitive to shock, heat, and friction.[8]

The primary routes of exposure to sodium azide, a related inorganic azide, are ingestion, transdermal or transmucosal absorption, and inhalation of dust particles or hydrazoic acid vapors.[9] Low-dose exposure to sodium azide can cause dizziness, nausea, vomiting, and restlessness.[9] High doses can lead to more severe effects, including seizures, hypotension, metabolic acidosis, coma, and respiratory failure, with symptoms appearing within minutes of exposure.[9] The estimated human lethal dose for sodium azide is ≥ 700 mg total or ~ 10 mg/kg.[9]

Safe Handling and Personal Protective Equipment (PPE)

Adherence to proper handling procedures is critical when working with **Cyanine3B azide** to minimize exposure and prevent accidents.

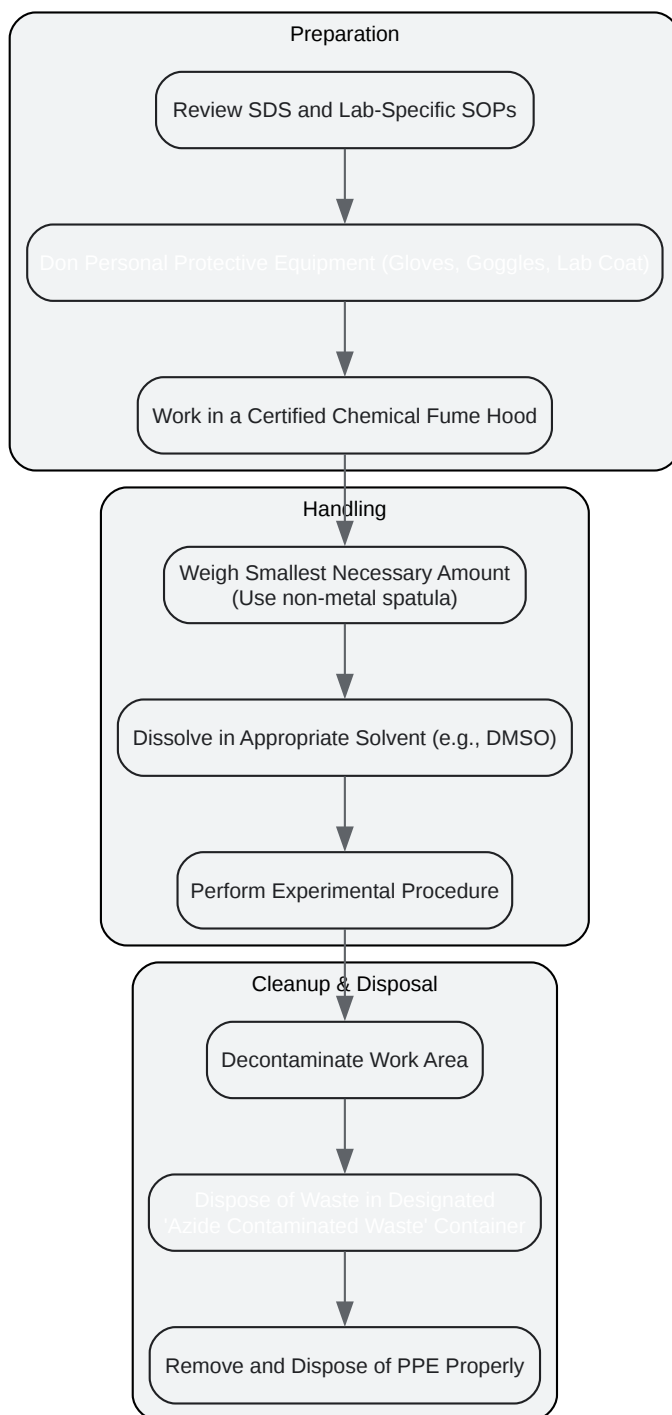
Engineering Controls and Personal Protective Equipment

A fume hood should be used when handling the solid compound or preparing stock solutions. Always wear appropriate personal protective equipment (PPE), including nitrile gloves, safety glasses, and a laboratory coat.

Handling Precautions

- Use the smallest amount of the azide compound necessary for the experiment.
- Avoid scratching the solid material.
- Use plastic or ceramic spatulas instead of metal ones to prevent the formation of shock-sensitive metal azides.[8]
- Ensure that heavy metals, their salts (especially lead and copper), acids, and halogenated solvents are not present in the work area.[8]

The following diagram outlines the general workflow for safely handling **Cyanine3B azide** in a laboratory setting.



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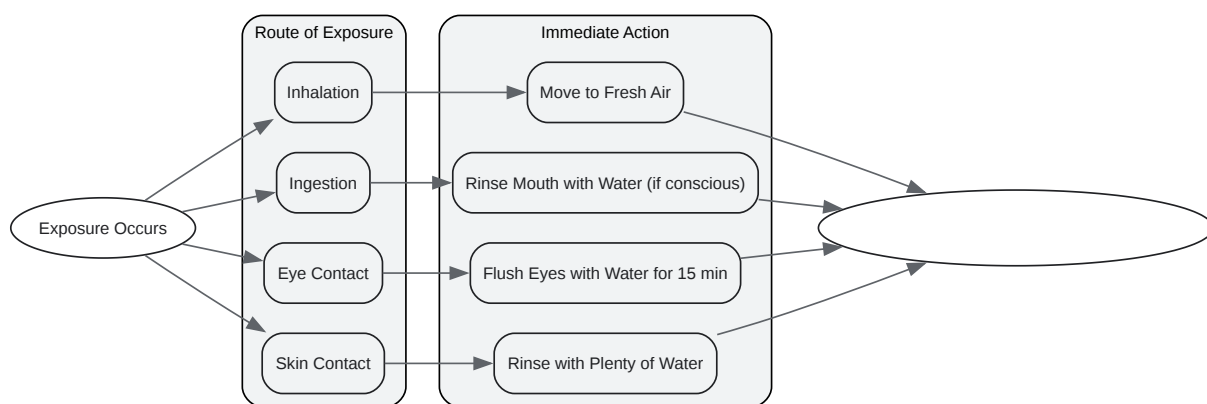
Caption: Workflow for Safe Handling of **Cyanine3B Azide**.

First Aid Measures

In the event of exposure to **Cyanine3B azide**, immediate action is crucial. The following procedures are recommended based on the SDS for a similar compound.[7]

Exposure Route	First Aid Procedure
Skin Contact	Rinse with plenty of water. If symptoms arise, seek medical advice.[7]
Eye Contact	Immediately wash the affected area with copious amounts of water for at least 15 minutes, ensuring adequate flushing by separating the eyelids. Seek medical advice.[7]
Ingestion	If the person is conscious, wash out their mouth with water. Never give anything by mouth to an unconscious person. Seek medical advice.[7]
Inhalation	Move the individual to fresh air. If symptoms arise, seek medical advice.[7]

The decision-making process for administering first aid is illustrated in the diagram below.



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Caption: First Aid Decision Pathway for **Cyanine3B Azide** Exposure.

Accidental Release and Firefighting Measures

Accidental Release

In case of a spill, use personal protective equipment.[7] For firefighting, wear a self-contained breathing apparatus and protective clothing to prevent contact with skin and eyes.[7]

Firefighting Measures

Suitable extinguishing media include water spray, carbon dioxide, dry chemical powder, or appropriate foam.[7] Be aware that the compound may emit toxic fumes under fire conditions.[7]

Storage and Disposal

Proper storage and disposal are essential for maintaining a safe laboratory environment.

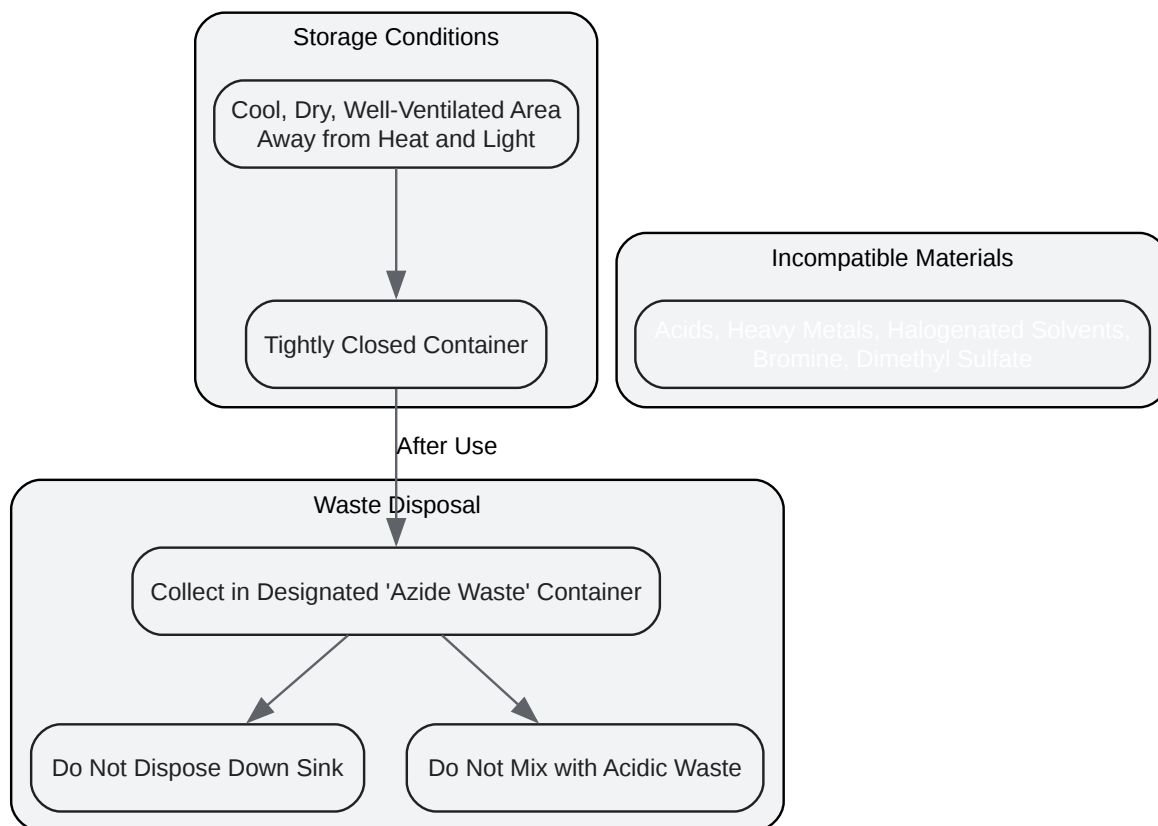
Storage

Store **Cyanine3B azide** in a tightly closed container in a cool, well-ventilated area, away from heat, light, air, and moisture. It should be stored separately from metals, acids, carbon disulfide, bromine, dimethyl sulfate, and halogenated solvents.

Disposal

All waste containing azides, including solutions and contaminated materials, must be collected in a designated and clearly labeled "azide contaminated waste" container.[8] Never dispose of azide solutions down the sink. Do not mix azide waste with acidic wastes, as this can generate highly toxic and explosive hydrazoic acid.[8]

The logical relationship for the storage and disposal of **Cyanine3B azide** is depicted in the following diagram.



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Caption: Storage and Disposal Guidelines for **Cyanine3B Azide**.

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